

# Key synonyms for 2-(2-Aminophenyl)indole in chemical databases.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(2-Aminophenyl)indole

Cat. No.: B1595303

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An In-Depth Technical Guide to **2-(2-Aminophenyl)indole** for Researchers and Drug Development Professionals

This guide provides a comprehensive overview of **2-(2-Aminophenyl)indole**, a heterocyclic aromatic organic compound. The document details its chemical identity, physicochemical properties, synthesis methodologies, and known biological activities, with a focus on its interaction with the Aryl Hydrocarbon Receptor (AhR) signaling pathway. This information is intended to support researchers, scientists, and professionals involved in drug discovery and development.

## Chemical Identity and Synonyms

**2-(2-Aminophenyl)indole** is identified by several names and registry numbers across various chemical databases. Accurate identification is crucial for literature searches and procurement. The primary identifier is its CAS Registry Number: 32566-01-1.<sup>[1][2]</sup>

A comprehensive list of synonyms and identifiers is provided in the table below to facilitate cross-referencing in chemical databases.

Identifier Type	Identifier	Source
IUPAC Name	2-(1H-indol-2-yl)aniline	PubChem
CAS Registry Number	32566-01-1	Santa Cruz Biotechnology[1], PubChem
Molecular Formula	C <sub>14</sub> H <sub>12</sub> N <sub>2</sub>	PubChem, Santa Cruz Biotechnology[1]
Molecular Weight	208.26 g/mol	PubChem, Santa Cruz Biotechnology[1]
InChI	InChI=1S/C14H12N2/c15-12-7-3-2-6-11(12)14-9-10-5-1-4-8-13(10)16-14/h1-9,16H,15H2	PubChem
InChIKey	IAKRGXQCKYFJCB-UHFFFAOYSA-N	PubChem
Canonical SMILES	<chem>C1=CC=C2C(=C1)C=C(N2)C3=CC=CC=C3N</chem>	Smolecule[3]
Depositor-Supplied Synonyms	2-(2'-Aminophenyl)indole, 2-(2-aminophenyl)-1H-indole, 2-indol-2-ylphenylamine, benzenamine, 2-(1H-indol-2-yl)-	PubChem, chemBlink[4]
EC Number	624-293-5	PubChem
PubChem CID	735966	Guidechem[5]

## Physicochemical and Spectroscopic Data

The following table summarizes key physicochemical and spectroscopic properties of **2-(2-Aminophenyl)indole**. This data is essential for its handling, characterization, and use in experimental settings.

Property	Value	Source
Physical State	Solid	General knowledge
Melting Point	154-155 °C	Guidechem[5], CHEMLYTE SOLUTIONS[6]
Boiling Point	437.9 °C at 760 mmHg (Predicted)	CHEMLYTE SOLUTIONS[6]
Density	1.229 g/cm <sup>3</sup> (Predicted)	CHEMLYTE SOLUTIONS[6]
XLogP3	3.99830	CHEMLYTE SOLUTIONS[6]
PSA (Polar Surface Area)	41.8 Å <sup>2</sup>	PubChem[7]
Refractive Index	1.726 (Predicted)	CHEMLYTE SOLUTIONS[6]
<sup>13</sup> C NMR Spectra	Data available from Sigma-Aldrich Co. LLC.	PubChem[7]

## Synthesis Protocols

Several synthetic routes have been developed for the preparation of indole derivatives. While a specific protocol for the direct synthesis of **2-(2-Aminophenyl)indole** is not readily available in all literature, the following represents a general and adaptable method based on the synthesis of structurally similar compounds.

### Representative Synthesis: Palladium-Catalyzed Annulation of Anilines with Bromoalkynes

This method provides a regioselective approach to synthesizing 2-substituted indoles.

Experimental Protocol:

- **Reaction Setup:** To a sealed reaction vessel, add the substituted aniline (1.0 equiv.), the corresponding bromoalkyne (1.2 equiv.), palladium acetate (Pd(OAc)<sub>2</sub>, 5 mol%), and a suitable ligand such as triphenylphosphine (PPh<sub>3</sub>, 10 mol%).

- **Solvent and Base:** Add a degassed solvent such as N,N-dimethylformamide (DMF) and a base, for example, potassium carbonate ( $K_2CO_3$ , 2.0 equiv.).
- **Reaction Conditions:** Heat the mixture at a specified temperature, typically between 80-120 °C, and monitor the reaction progress using thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- **Work-up and Purification:** Upon completion, cool the reaction mixture to room temperature and dilute with an organic solvent like ethyl acetate. Wash the organic layer with water and brine. Dry the organic phase over anhydrous sodium sulfate ( $Na_2SO_4$ ), filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of hexane and ethyl acetate).

## Biological Activity and Signaling Pathways

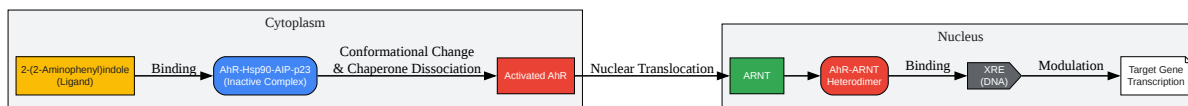
**2-(2-Aminophenyl)indole** is recognized as a reactant and a reagent in chemical synthesis.<sup>[1]</sup> Emerging research indicates its potential as a biologically active molecule, particularly in the context of cancer research and immunology.

### Aryl Hydrocarbon Receptor (AhR) Activation

Studies suggest that **2-(2-Aminophenyl)indole** may act as an activator of the Aryl Hydrocarbon Receptor (AhR).<sup>[3]</sup> The AhR is a ligand-activated transcription factor that plays a crucial role in regulating the expression of genes involved in xenobiotic metabolism, immune responses, and cell proliferation and differentiation.<sup>[1]</sup>

#### Signaling Pathway:

The canonical AhR signaling pathway is initiated by the binding of a ligand to the cytosolic AhR complex. This complex also includes heat shock protein 90 (Hsp90), AhR-interacting protein (AIP), and the co-chaperone p23. Ligand binding induces a conformational change, leading to the dissociation of the chaperone proteins and the translocation of the AhR into the nucleus. In the nucleus, AhR forms a heterodimer with the AhR nuclear translocator (ARNT). This AhR-ARNT complex then binds to specific DNA sequences known as xenobiotic responsive elements (XREs) in the promoter regions of target genes, thereby modulating their transcription.



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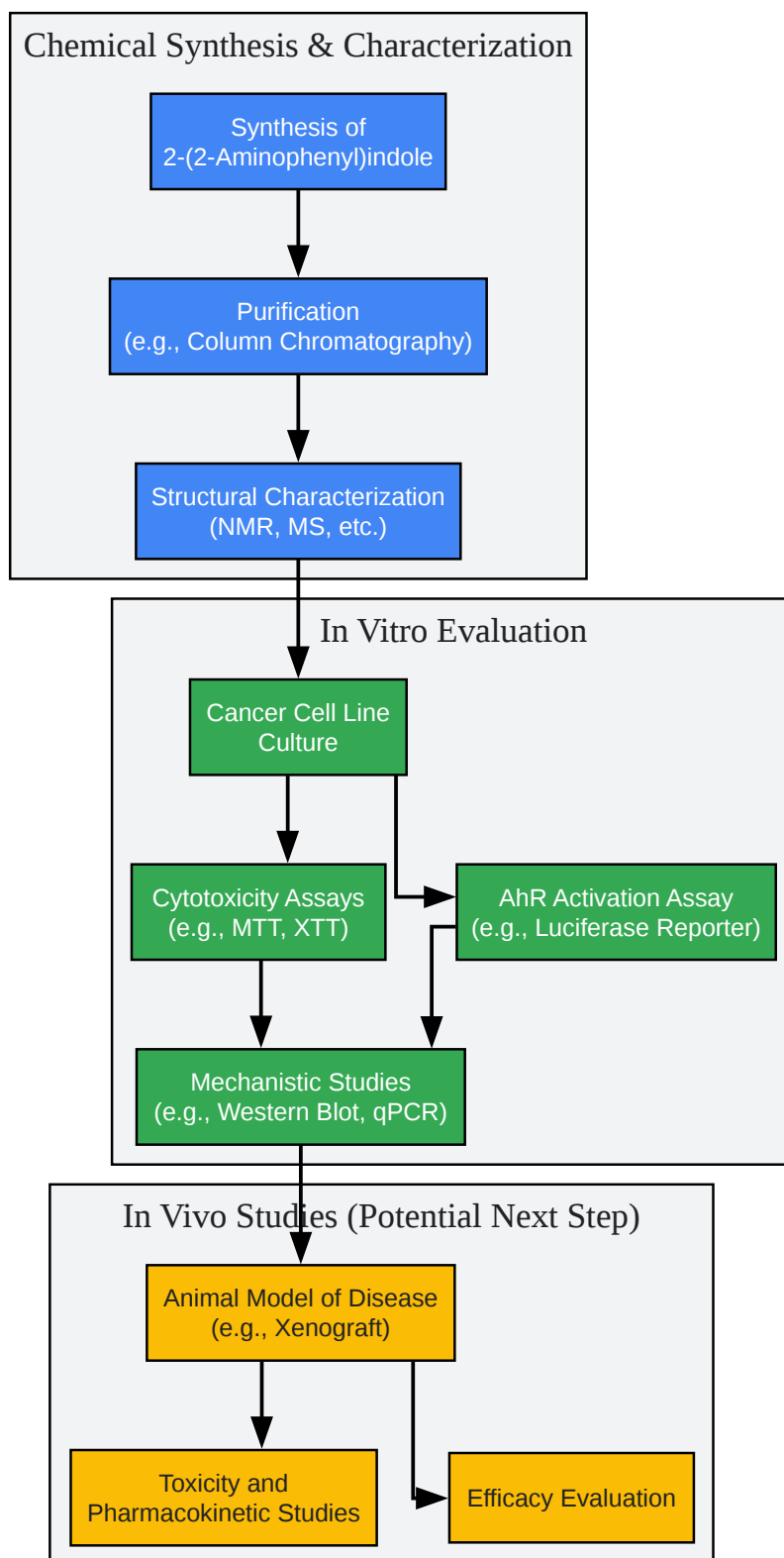
Aryl Hydrocarbon Receptor (AhR) Signaling Pathway.

## Potential Antitumor Properties

Some derivatives of **2-(2-Aminophenyl)indole** have demonstrated cytotoxic effects against various cancer cell lines, suggesting potential antitumor properties.[3] The indole scaffold is a common feature in many compounds with anticancer activity, and further research into the specific mechanisms of action of **2-(2-Aminophenyl)indole** and its analogues is warranted.

## Experimental Workflows

The following diagram illustrates a general experimental workflow for investigating the biological activity of **2-(2-Aminophenyl)indole**, from initial synthesis to in vitro and in vivo evaluation.



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General Experimental Workflow for Biological Evaluation.

## Safety and Handling

**2-(2-Aminophenyl)indole** is classified as a hazardous substance. According to the Globally Harmonized System (GHS), it causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).<sup>[5]</sup> Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

This technical guide provides a foundational understanding of **2-(2-Aminophenyl)indole** for scientific and drug development applications. Further research is encouraged to fully elucidate its biological mechanisms and therapeutic potential.

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- To cite this document: BenchChem. [Key synonyms for 2-(2-Aminophenyl)indole in chemical databases.]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1595303#key-synonyms-for-2-2-aminophenyl-indole-in-chemical-databases\]](https://www.benchchem.com/product/b1595303#key-synonyms-for-2-2-aminophenyl-indole-in-chemical-databases)

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Address: 3281 E Guasti Rd

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